

# Essential Safety and Logistical Information for Handling Cobalt Bromide, Hexahydrate

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## Compound of Interest

Compound Name: Cobalt bromide, hexahydrate

Cat. No.: B1515819

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **Cobalt bromide, hexahydrate**, including operational and disposal plans.

## Chemical Identification and Hazards

**Cobalt bromide, hexahydrate** (CAS No. 85017-77-2) is a reddish-violet crystalline solid.<sup>[1][2]</sup> It is crucial to recognize the potential health hazards associated with this compound. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Furthermore, it is suspected of causing cancer and may cause allergy or asthma symptoms or breathing difficulties if inhaled.<sup>[1][3]</sup> This compound is also very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is essential to prevent exposure when handling **Cobalt bromide, hexahydrate**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[4]	To protect eyes from dust, splashes, and fumes.[4]
Skin Protection	Chemical-resistant gloves (such as nitrile or neoprene), lab coat, and full protective clothing.[4][5]	To prevent skin contact which can cause irritation and allergic reactions.[1][4]
Respiratory Protection	An approved respirator (e.g., N95) should be used when dusts are generated.[4] In case of inadequate ventilation, a NIOSH/MSHA approved respirator is required.[6]	To prevent inhalation of dust which can lead to respiratory problems.[4]

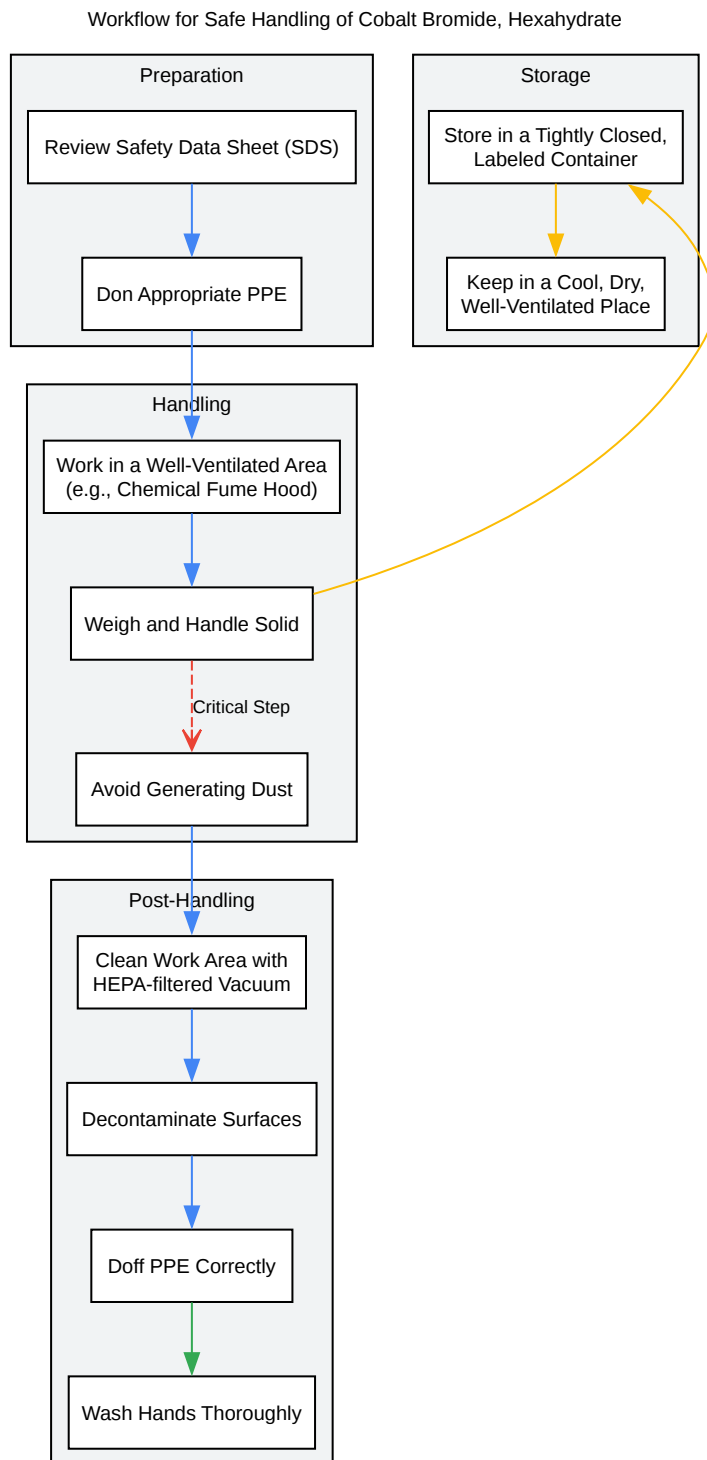
## Exposure Limits

Adherence to established exposure limits is critical to ensure a safe working environment.

Organization	Exposure Limit (as Cobalt metal dust and fume)	Time-Weighted Average (TWA)
OSHA (PEL)	0.1 mg/m <sup>3</sup>	8-hour workshift[7]
NIOSH (REL)	0.05 mg/m <sup>3</sup>	10-hour workshift[7]
ACGIH (TLV)	0.02 mg/m <sup>3</sup>	8-hour workshift[7]

## Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial for minimizing risks.



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Caption: Workflow for the safe handling of **Cobalt bromide, hexahydrate**.

### Handling Procedures:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).[4] Always wear the appropriate Personal Protective Equipment (PPE) as detailed in the table above.[2]
- Handling: Conduct all work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[6][8] When weighing or transferring the solid, do so carefully to avoid generating dust.[1]
- Post-Handling: After handling, decontaminate all work surfaces. Use a vacuum cleaner with a HEPA filter to clean up any dust; avoid using compressed air.[4] Remove and dispose of PPE properly. Always wash hands thoroughly with soap and water after handling the chemical.[2][5]
- Storage: Store **Cobalt bromide, hexahydrate** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[1][2]

## Disposal Plan

Proper disposal of **Cobalt bromide, hexahydrate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

### Disposal Procedures:

- Waste Collection: Collect all waste materials, including contaminated PPE and disposable labware, in a designated, labeled hazardous waste container.
- Container Disposal: Dispose of the contents and the container to an approved waste disposal plant.[1][2] Do not mix with other waste.
- Environmental Precautions: Prevent the product from entering drains, surface water, or the ground water system.[1][6] This substance is very toxic to aquatic life.[1]

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	First Aid / Spill Response
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][2]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation occurs.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][2]
Spill	Evacuate the area. Wear appropriate PPE. Sweep up the spilled solid and place it into a suitable container for disposal. Avoid generating dust.[1]

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling **Cobalt bromide, hexahydrate** and ensure a safe laboratory environment.

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